

An In-depth Technical Guide to 4-Chlorobutyl Benzoate

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Compound of Interest

Compound Name: 4-Chlorobutyl benzoate

Cat. No.: B1360250

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This technical guide provides a comprehensive overview of **4-chlorobutyl benzoate**, a significant chemical intermediate in various fields of research and development. The document details its chemical identity, physical and spectral properties, and provides an experimental protocol for its synthesis. This guide is intended for researchers, scientists, and professionals in drug development and materials science.

Chemical Structure and IUPAC Name

4-Chlorobutyl benzoate is an ester characterized by a benzoate group attached to a 4-chlorobutyl chain.^[1] Its chemical structure and identity are fundamental to its reactivity and applications.

IUPAC Name: **4-chlorobutyl benzoate**

Chemical Structure:

Molecular Formula: C₁₁H₁₃ClO₂^[1]

SMILES: C1=CC=C(C=C1)C(=O)OCCCCCC^[1]

Physicochemical and Spectral Data

The following tables summarize the key quantitative data for **4-chlorobutyl benzoate**, including its physical properties and predicted spectral characteristics.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Registry Number	946-02-1	[1] [2] [3]
Molecular Weight	212.67 g/mol	[1] [4]
Boiling Point	176-178 °C at 20 mmHg	[5]
140–143 °C at 5 mmHg	[5]	
132–135 °C at 2.5 mmHg	[5]	
Density	1.143 g/mL at 25 °C	[5] [6]
Refractive Index (n ²⁰ /D)	1.519	[5]
Flash Point	>230 °F	[6]
LogP	2.8624	[4] [7]

Table 2: Predicted ¹³C NMR Spectral Data

Assignment	Chemical Shift (ppm)
Carbonyl Carbon (C=O)	~166
Aromatic C-O	~130
Aromatic C-H	~133, 129, 128
Methylene adjacent to ester oxygen (-OCH ₂ -)	~64
Methylene adjacent to chlorine (-CH ₂ Cl)	~44-45
Middle methylene carbons (-CH ₂ CH ₂ -)	~26-29

Table 3: Mass Spectrometry Fragmentation Data

Fragment	m/z (Mass-to-Charge Ratio)	Assignment
$[M]^+$	212/214	Molecular ion (showing chlorine isotope pattern)
$[C_7H_5O_2]^+$	121	Benzoyloxy fragment
$[C_7H_5O]^+$	105	Benzoyl fragment
$[C_6H_5]^+$	77	Phenyl fragment
$[C_4H_8Cl]^+$	91/93	Chlorobutyl fragment

Experimental Protocol: Synthesis of 4-Chlorobutyl Benzoate

The synthesis of **4-chlorobutyl benzoate** can be achieved through several methods, with one common approach being the reaction of benzoyl chloride with tetrahydrofuran in the presence of a Lewis acid catalyst.[\[5\]](#)

Materials and Equipment

- Benzoyl chloride (freshly distilled)
- Tetrahydrofuran (THF)
- Zinc chloride (fused)
- Benzene
- 5% Sodium chloride solution
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- 200-mL round-bottomed flask

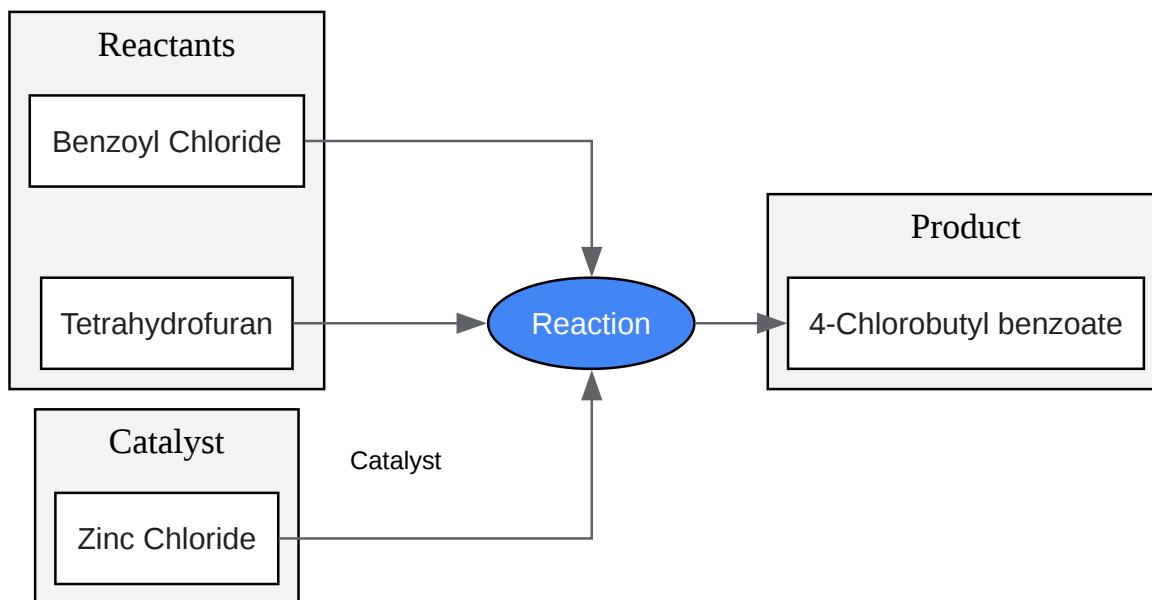
- Reflux condenser
- Ice bath
- Steam bath
- Separatory funnel
- Modified Claisen flask for fractional distillation

Procedure

- In a 200-mL round-bottomed flask equipped with a reflux condenser, combine 31.4 mL (38 g, 0.27 mole) of freshly distilled benzoyl chloride, 28.2 mL (25 g, 0.35 mole) of tetrahydrofuran, and 5 g of freshly fused zinc chloride.[5]
- A vigorous reaction will commence. Once the mixture begins to boil, apply external cooling with an ice bath to moderate the reaction.[5]
- After the initial exothermic reaction subsides, heat the mixture on a steam bath for 15 minutes.[5]
- Cool the reaction mixture and dissolve it in 100 mL of benzene.[5]
- Transfer the benzene solution to a separatory funnel and wash it sequentially with 100 mL of a 5% sodium chloride solution and 100 mL of a saturated sodium bicarbonate solution.[5]
- Dry the organic layer over anhydrous sodium sulfate.[5]
- Perform fractional distillation of the dried benzene solution using a modified Claisen flask.[5]
- Collect the product at a boiling point of 140–143°C under a pressure of 5 mmHg.[5] The expected yield is between 45–48 g (78–83%).[5]

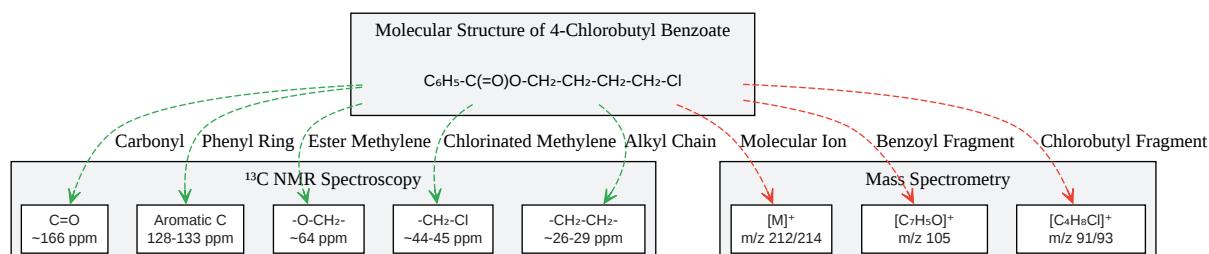
Visualizations

The following diagrams illustrate the synthesis pathway and the logical relationship between the structure of **4-chlorobutyl benzoate** and its key spectral features.



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Caption: Synthesis of **4-Chlorobutyl benzoate** from Benzoyl Chloride and THF.



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Caption: Correlation of **4-Chlorobutyl benzoate** structure with spectral data.

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References

- 1. 4-Chlorobutyl benzoate (946-02-1) for sale [vulcanchem.com]
- 2. personal.tcu.edu [personal.tcu.edu]
- 3. ES2380693T3 - Procedure for the preparation of esters of benzoic acid - Google Patents [patents.google.com]
- 4. youtube.com [youtube.com]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. youtube.com [youtube.com]
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